

N-Isopropyl Carvedilol-d6 molecular weight and formula

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Compound of Interest

Compound Name: *N-Isopropyl Carvedilol-d6*

Cat. No.: B587584

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Technical Guide: N-Isopropyl Carvedilol-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **N-Isopropyl Carvedilol-d6**, a deuterated analog of N-Isopropyl Carvedilol, which is a known impurity of the drug Carvedilol. This document is intended to serve as a quick reference for researchers and professionals involved in the development, analysis, and quality control of Carvedilol.

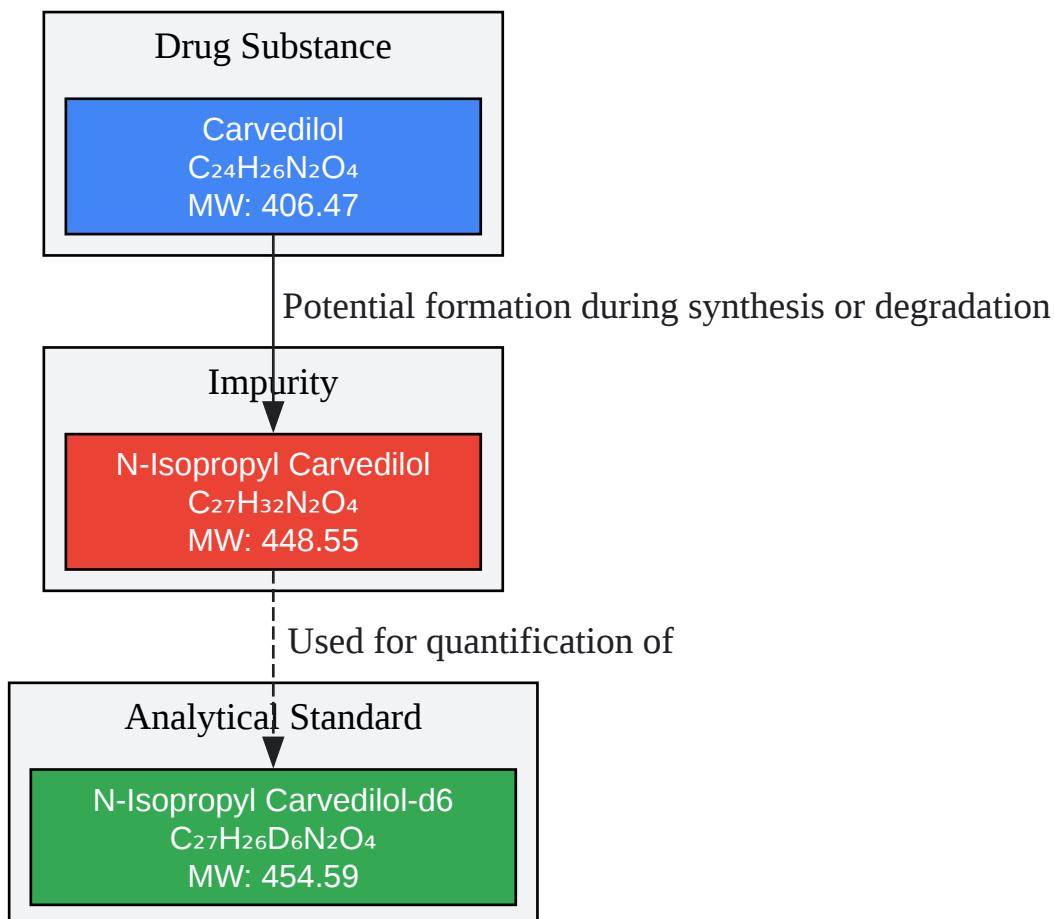
Core Molecular Data

The fundamental molecular properties of **N-Isopropyl Carvedilol-d6** are summarized in the table below. This data is essential for mass spectrometry-based applications, where this isotopically labeled compound is often used as an internal standard for quantitative analysis.

Property	Value
Chemical Name	N-Isopropyl Carvedilol-d6
CAS Number	1246815-40-6[1][2]
Molecular Formula	C ₂₇ H ₂₆ D ₆ N ₂ O ₄ [1][2][3]
Molecular Weight	454.59[1][2][3]

Logical Relationship and Application

N-Isopropyl Carvedilol-d6's primary application in a research and development setting is as an internal standard for the quantification of N-Isopropyl Carvedilol, an impurity of Carvedilol. The diagram below illustrates the relationship between these compounds.



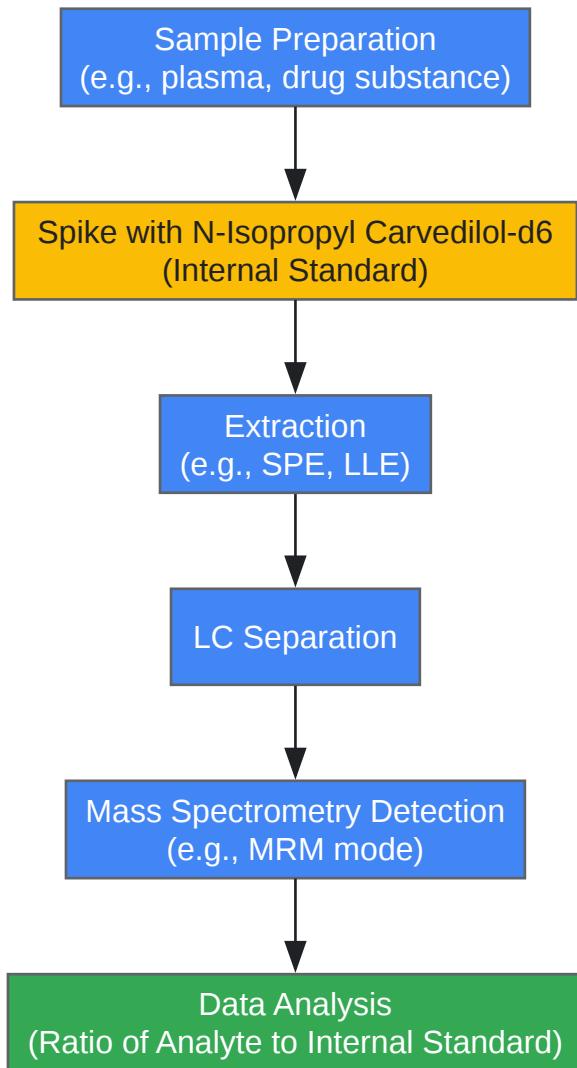
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Caption: Relationship between Carvedilol, its impurity, and the deuterated standard.

Experimental Protocol: Use in Quantitative Analysis (Conceptual Workflow)

While specific experimental protocols are highly dependent on the analytical instrumentation and matrix being studied, the following conceptual workflow outlines the general use of N-

Isopropyl Carvedilol-d6 as an internal standard in a liquid chromatography-mass spectrometry (LC-MS) based bioanalytical or impurity profiling method.



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Caption: A typical experimental workflow for using a deuterated internal standard.

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- To cite this document: BenchChem. [N-Isopropyl Carvedilol-d6 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b587584#n-isopropyl-carvedilol-d6-molecular-weight-and-formula\]](https://www.benchchem.com/product/b587584#n-isopropyl-carvedilol-d6-molecular-weight-and-formula)

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